

Matrine: A Technical Guide to its Quinolizidine Alkaloid Structure and Pharmacological Significance

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Compound of Interest

Compound Name: *Matridine*

Cat. No.: *B1240161*

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Abstract

Matrine, a tetracyclic quinolizidine alkaloid predominantly isolated from plants of the *Sophora* genus, has garnered significant attention within the scientific community for its diverse pharmacological activities.^{[1][2][3]} With a rich history in traditional Chinese medicine, modern research has begun to elucidate the molecular mechanisms underpinning its therapeutic potential, including anti-cancer, anti-inflammatory, and antiviral effects.^{[1][3]} This technical guide provides an in-depth overview of the core chemical structure of matrine, its biosynthesis, and a summary of its biological activities supported by quantitative data. Furthermore, it details key experimental protocols for its extraction, analysis, and biological evaluation, and visualizes its modulation of critical cellular signaling pathways.

Core Chemical Structure and Properties

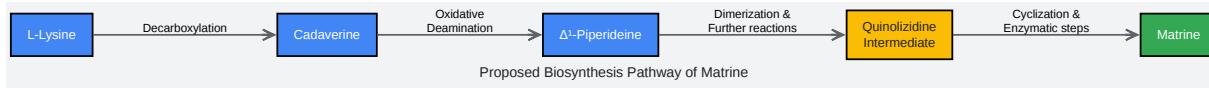
Matrine is a naturally occurring alkaloid characterized by a rigid, tetracyclic quinolizidine framework.^[1] This structure is composed of two fused quinolizidine moieties, creating a complex three-dimensional conformation that is crucial for its biological activity.^[4]

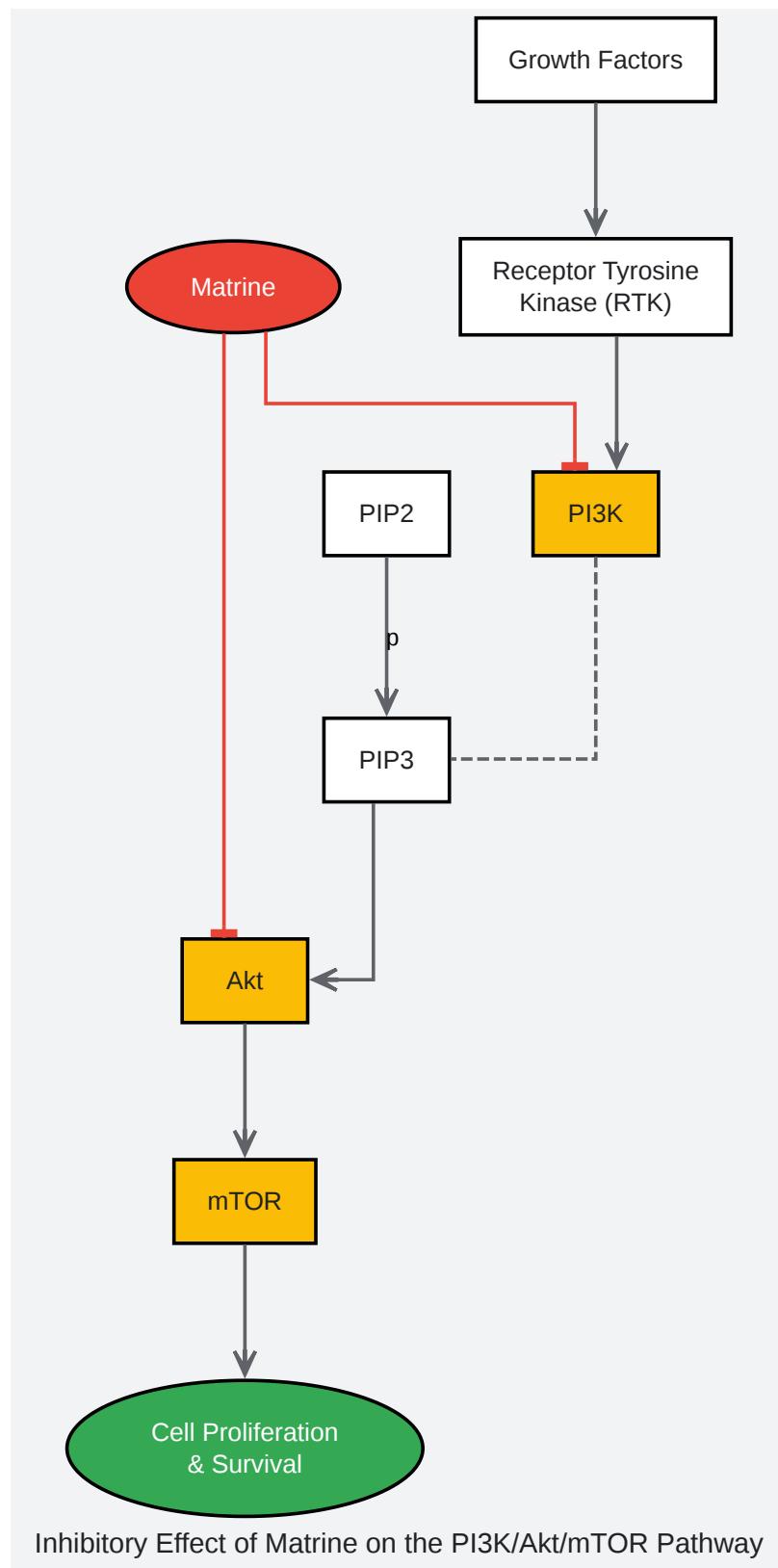
Table 1: Chemical and Physical Properties of Matrine

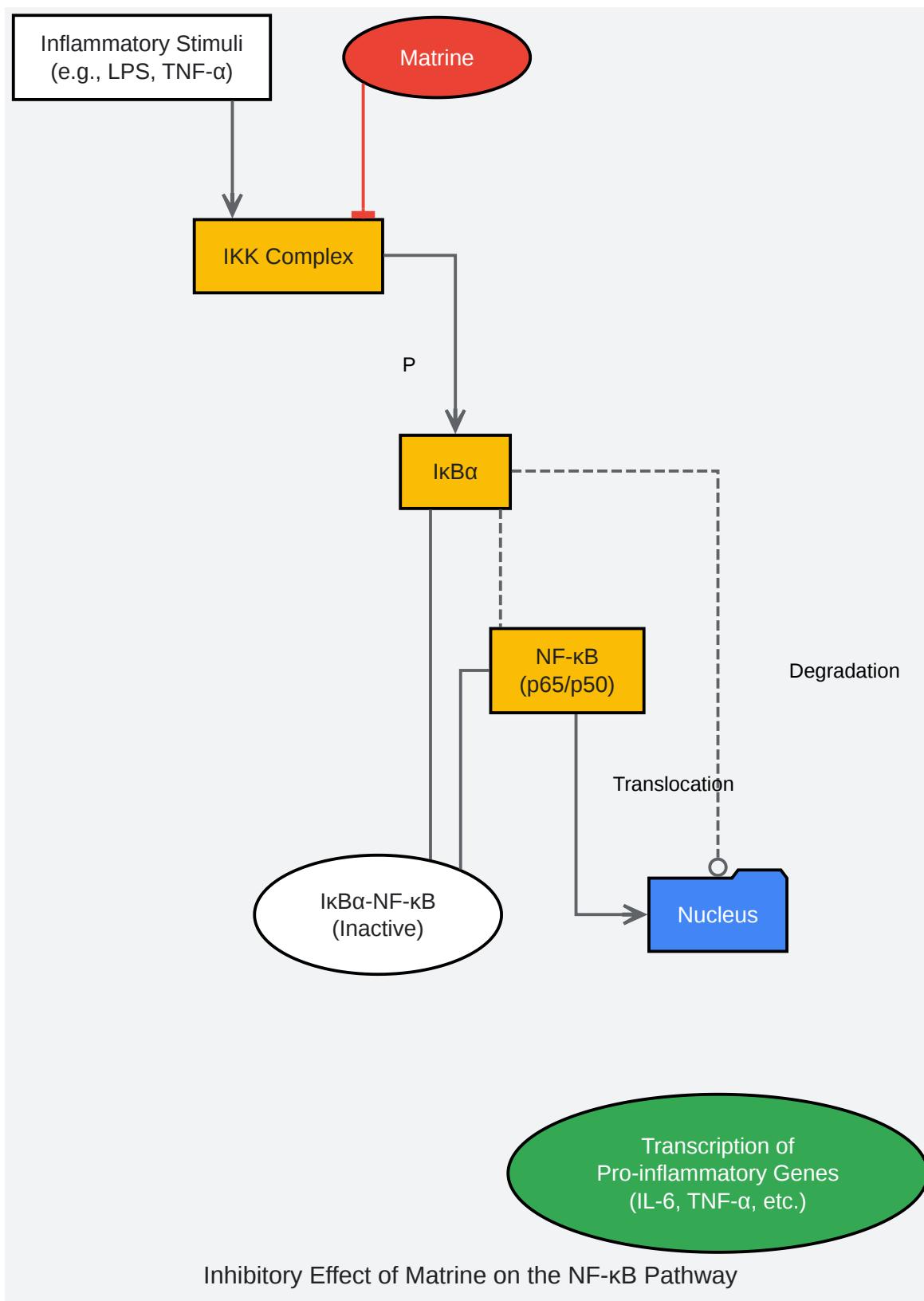
| Property | Value | Reference(s) |
|-------------------|--|---|
| Molecular Formula | C ₁₅ H ₂₄ N ₂ O | [1] |
| Molecular Weight | 248.36 g/mol | [1] |
| IUPAC Name | (1R,2R,9S,17S)-7,13-diazatetracyclo[7.7.1.0 ^{2,7} .0 ^{13,17}]heptadecan-6-one | [1] |
| CAS Number | 519-02-8 | [1] |
| Appearance | White crystalline powder | [5] |
| Solubility | Soluble in water, methanol, ethanol, chloroform; slightly soluble in petroleum ether | [2] [5] |
| Stereochemistry | Contains four chiral centers: 5S, 6S, 7R, and 11R | [2] |

Biosynthesis of Matrine

The biosynthesis of matrine is a complex enzymatic process that originates from the amino acid L-lysine.[\[3\]](#) While the complete pathway has not been fully elucidated, it is proposed to begin with the conversion of L-lysine into Δ^1 -piperidine via the intermediate cadaverine.[\[3\]](#)[\[6\]](#) Subsequent dimerization and enzymatic reactions are thought to form the quinolizidine rings that constitute the core structure of matrine.[\[3\]](#)





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